

Application Notes and Protocols: PF-9366 in 3D Organoid Cultures

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Compound of Interest

Compound Name: PF-9366

Cat. No.: B10787349

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Introduction

PF-9366 is a potent and selective allosteric inhibitor of Methionine Adenosyltransferase 2A (MAT2A), a critical enzyme in cellular metabolism.[1][2] MAT2A catalyzes the synthesis of S-adenosylmethionine (SAM), the universal methyl donor for a vast array of biological methylation reactions, including the methylation of DNA, RNA, and histones.[2] In certain cancers, particularly those with a homozygous deletion of the methylthioadenosine phosphorylase (MTAP) gene, there is a heightened dependency on MAT2A for survival, making it a promising therapeutic target.[2]

Three-dimensional (3D) organoid cultures have emerged as powerful preclinical models that more accurately recapitulate the complex architecture and heterogeneity of in vivo tumors compared to traditional 2D cell cultures.[3] This document provides detailed application notes and protocols for the use of **PF-9366** in 3D organoid cultures, with a focus on prostate, pancreatic, and liver cancer models.

Data Presentation

The following tables summarize the available quantitative data for **PF-9366**. While data from 3D organoid models is prioritized, data from 2D cell lines is included for comparative purposes where 3D data is not readily available.

Table 1: Biochemical and Cellular Activity of **PF-9366** in 2D Cell Cultures

Parameter	Cell Line	Assay	IC50	Reference
Biochemical Potency	-	MAT2A Enzymatic Assay	420 nM	[1]
Binding Affinity (Kd)	-	-	170 nM	[1]
Cellular Activity	H520 (Lung Carcinoma)	SAM Production	1.2 μ M	[1]
Huh-7 (Liver Carcinoma)	SAM Synthesis	255 nM	[1]	
Huh-7 (Liver Carcinoma)	Proliferation	10 μ M	[1]	

Table 2: Efficacy of **PF-9366** in 3D Organoid Cultures

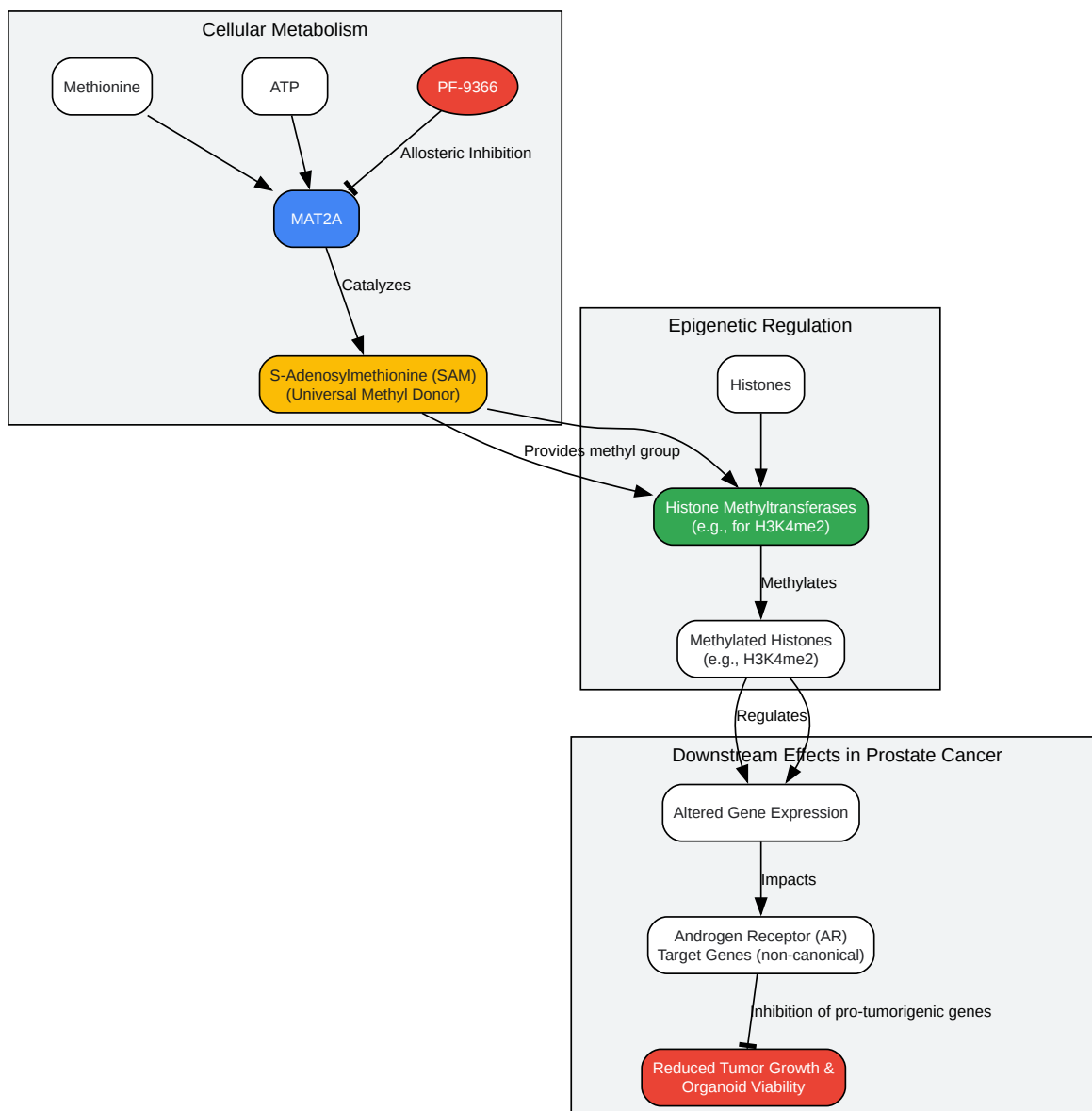
Organoid Model	Assay	Effect	Concentration	Reference
Prostate Cancer (ERG/PTEN mouse model)	Organoid Viability	Significant reduction in organoid number and size	Dose-dependent	[4]

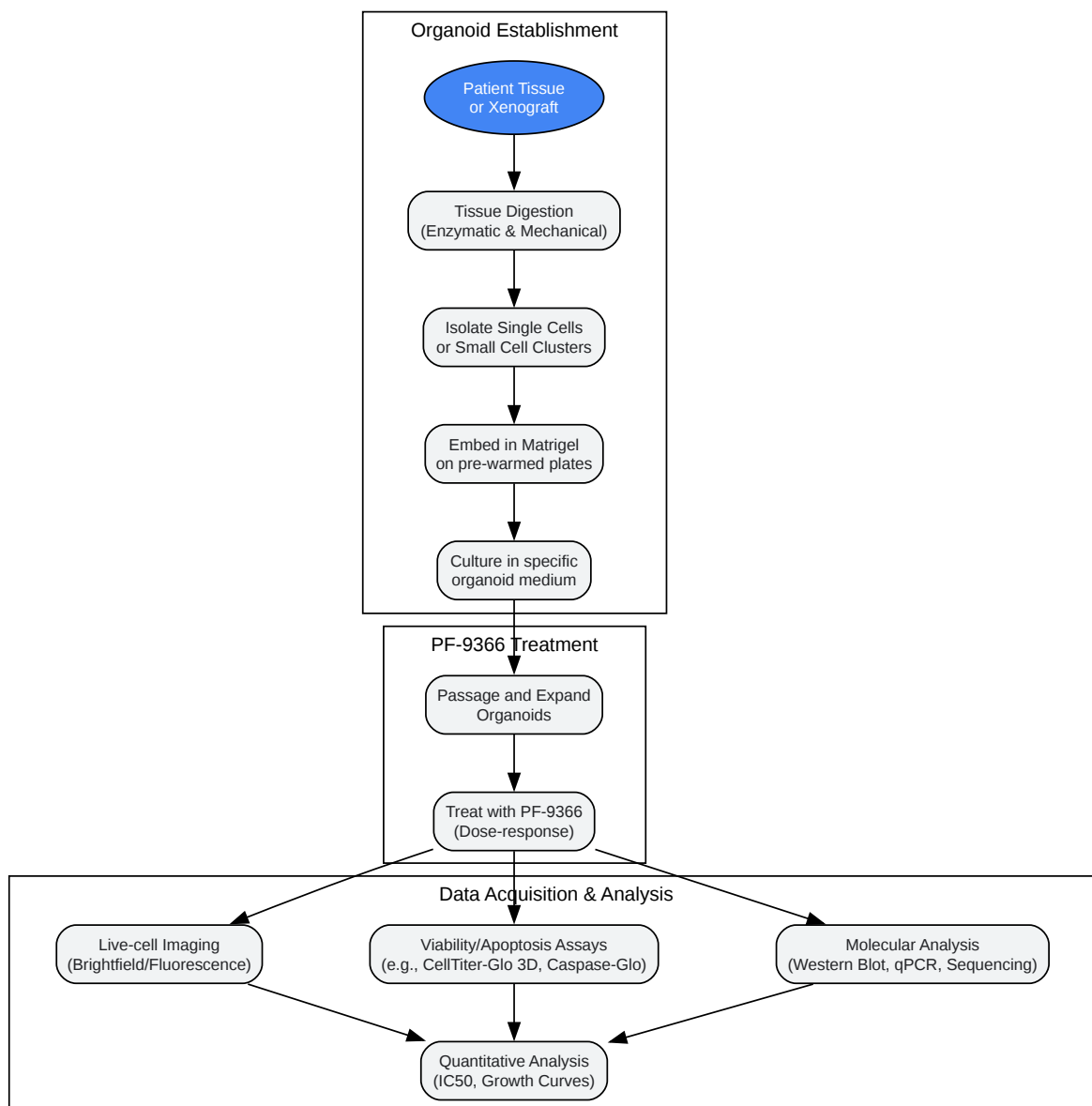
Note: Specific IC50 values for **PF-9366** in 3D organoid cultures are not yet widely published. Researchers are encouraged to perform dose-response studies to determine the optimal concentration for their specific organoid model.

Signaling Pathway

PF-9366 functions by allosterically inhibiting MAT2A, which leads to a depletion of intracellular SAM levels. This reduction in the universal methyl donor disrupts essential methylation events, particularly histone methylation, leading to alterations in gene expression and subsequent anti-

tumor effects. In prostate cancer, MAT2A inhibition has been shown to impact the epigenetic landscape, notably by reducing H3K4me2 marks at the enhancers of pro-tumorigenic, non-canonical androgen receptor (AR) target genes.[4]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Targeting S-adenosylmethionine biosynthesis with a novel allosteric inhibitor of Mat2A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Organoid cultures derived from patients with advanced prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Epigenome-wide impact of MAT2A sustains the androgen-indifferent state and confers synthetic vulnerability in ERG fusion-positive prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
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